

Application Note: Quantitative Analysis of 2-Ethoxy-4-(methoxymethyl)phenol

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Compound of Interest

Compound Name: 2-Ethoxy-4-(methoxymethyl)phenol

Cat. No.: B1609150

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Abstract

This comprehensive application note provides detailed protocols for the quantitative analysis of **2-Ethoxy-4-(methoxymethyl)phenol**, a significant compound in the pharmaceutical and fragrance industries.[1] We present three robust analytical methods: High-Performance Liquid Chromatography with UV detection (HPLC-UV), Gas Chromatography-Mass Spectrometry (GC-MS), and UV-Vis Spectrophotometry. Each method is accompanied by a step-by-step protocol, an explanation of the underlying scientific principles, and guidance on method validation in accordance with ICH Q2(R2) guidelines.[2][3] This document is intended for researchers, scientists, and drug development professionals requiring accurate and reliable quantification of this analyte in various matrices.

Introduction: The Analytical Imperative for 2-Ethoxy-4-(methoxymethyl)phenol

2-Ethoxy-4-(methoxymethyl)phenol (CAS No. 5595-79-9) is a key organic molecule utilized in the synthesis of pharmaceuticals and as a component in fragrance formulations.[1][4] Its precise quantification is critical for ensuring product quality, stability, and regulatory compliance. In pharmaceutical development, it may be a synthetic intermediate or a potential impurity, necessitating its accurate measurement to adhere to safety thresholds.[5][6] The choice of analytical method is contingent upon the sample matrix, required sensitivity, and the specific objectives of the analysis.[7] This guide provides a multi-faceted approach to the quantification

of **2-Ethoxy-4-(methoxymethyl)phenol**, empowering researchers to select and implement the most suitable method for their needs.

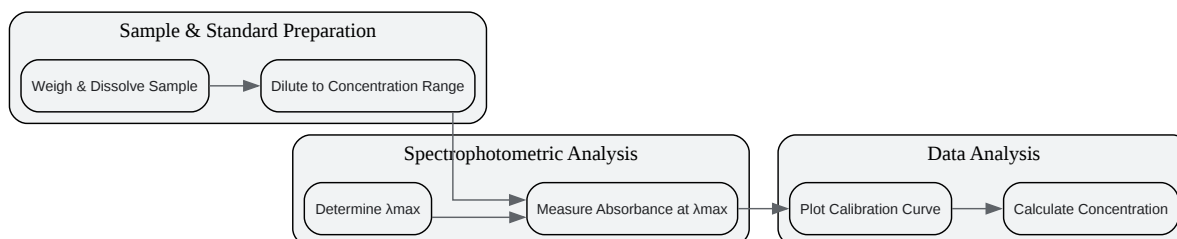
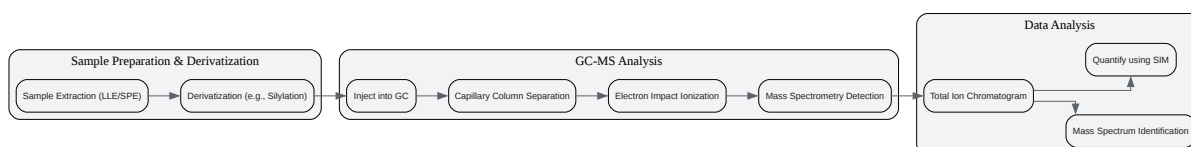
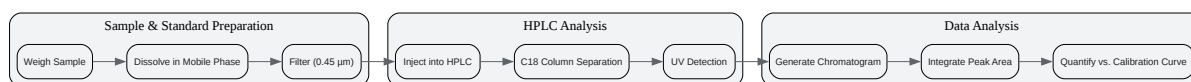
High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

HPLC-UV is a versatile and widely adopted technique for the analysis of non-volatile and semi-volatile compounds like **2-Ethoxy-4-(methoxymethyl)phenol**.^[7] The method's strength lies in its ability to separate the analyte from a complex matrix, providing both qualitative and quantitative information.

Principle of the Method

Reverse-phase HPLC is the preferred mode of separation for phenolic compounds. A non-polar stationary phase (typically C18) is used in conjunction with a polar mobile phase. The separation is driven by the differential partitioning of the analyte between the stationary and mobile phases. **2-Ethoxy-4-(methoxymethyl)phenol**, being moderately polar, will have a characteristic retention time under specific chromatographic conditions. Quantification is achieved by measuring the analyte's UV absorbance at a specific wavelength and comparing it to a calibration curve generated from standards of known concentration.

Visualizing the HPLC Workflow



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